

N-Bsmoc-L-tryptophan CAS number and molecular weight

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Compound of Interest

Compound Name: *N-Bsmoc-L-tryptophan*

Cat. No.: *B180732*

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An In-depth Technical Guide to N-Boc-L-tryptophan

For researchers, scientists, and professionals in drug development, N-Boc-L-tryptophan is a cornerstone molecule. This derivative of the essential amino acid L-tryptophan is fundamental in the precise, stepwise construction of peptides, making it an indispensable tool in the synthesis of therapeutics, diagnostics, and research probes. This technical guide provides comprehensive information on its chemical properties, synthesis, and applications.

Core Compound Data

N-(tert-butoxycarbonyl)-L-tryptophan, commonly abbreviated as N-Boc-L-tryptophan, is characterized by the temporary blocking of its alpha-amino group by a tert-butyloxycarbonyl (Boc) protecting group. This modification is crucial for preventing unwanted side reactions during peptide synthesis. The key quantitative data for this compound are summarized below.

Property	Value	Source
CAS Number	13139-14-5	[1] [2] [3]
Molecular Formula	C ₁₆ H ₂₀ N ₂ O ₄	[3]
Molecular Weight	304.34 g/mol	[3]
Appearance	White to off-white powder	[2]
Purity	Typically ≥97%	[1]

Synthesis and Experimental Protocols

The Boc protecting group can be introduced onto the L-tryptophan molecule through a straightforward synthetic procedure. The following protocol details a common method for the preparation of N-Boc-L-tryptophan.

Experimental Protocol: Synthesis of N-Boc-L-tryptophan[\[4\]](#)

Materials:

- L-tryptophan
- Di-tert-butyl dicarbonate (Boc₂O)
- 1 M Sodium Hydroxide (NaOH) solution
- Dioxane
- Water
- Ethyl acetate (EtOAc)
- Aqueous Hydrochloric Acid (HCl)

Procedure:

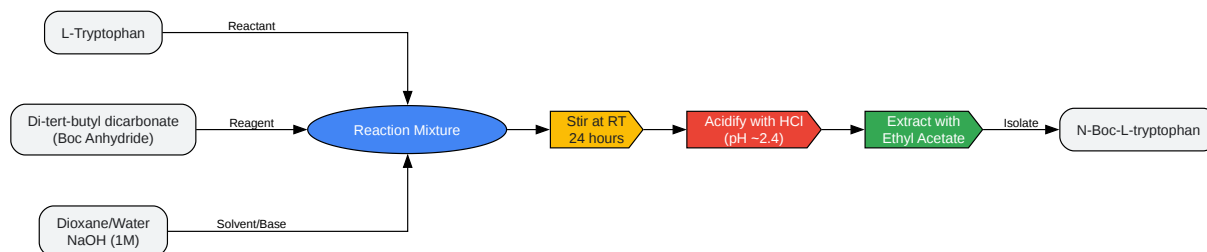
- A solution of L-tryptophan (50 mmol) is prepared in a 1:1 mixture of water and dioxane (200 mL).
- To this solution, di-tert-butyl dicarbonate (50 mmol) and 1 M NaOH (50 mL) are added.
- The reaction mixture is stirred at room temperature for 24 hours.
- Following the reaction period, the pH of the mixture is adjusted to approximately 2.4 by the addition of aqueous HCl.
- The product is then extracted from the aqueous mixture using ethyl acetate (2 x 150 mL).
- The combined organic phases are evaporated to dryness to yield N-Boc-L-tryptophan as a white solid.

This protocol provides a reliable method for producing N-Boc-L-tryptophan with a reported yield of around 69%.

Role in Peptide Synthesis

N-Boc-L-tryptophan is a vital building block in both solid-phase peptide synthesis (SPPS) and solution-phase methods.^[1] The Boc group effectively shields the amino group from reacting out of turn. Once the desired coupling reaction at the C-terminus is complete, the Boc group can be easily and selectively removed under mild acidic conditions, which regenerates the free amine for the next coupling step in the growing peptide chain.^{[1][2]} The indole side chain of the tryptophan residue, which can be prone to oxidation, may also be protected, often with another Boc group (Boc-Trp(Boc)-OH), particularly in Fmoc-based synthesis strategies.^[4]

The workflow for the initial step of Boc protection in the synthesis of N-Boc-L-tryptophan can be visualized as follows:



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Workflow for the Synthesis of N-Boc-L-tryptophan.

Applications in Drug Development and Research

The incorporation of tryptophan residues into peptides can significantly influence their three-dimensional structure and biological activity, often playing a role in molecular recognition and binding events.[1] Consequently, N-Boc-L-tryptophan is frequently used in the synthesis of peptides for therapeutic applications and in the development of new drugs, including those targeting neurological disorders by leveraging the indole structure's relationship to serotonin pathways.[2][5] Its use as a starting material or intermediate is also prevalent in the synthesis of various pharmacologically active compounds.[2]

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